

Application Note: High-Sensitivity Analysis of Desnitro-imidacloprid in Bee Pollen

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Compound of Interest

Compound Name: *Imidacloprid impurity 2-d4*
(hydrochloride)

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Abstract

This application note presents a detailed and validated protocol for the determination of desnitro-imidacloprid, a key metabolite of the neonicotinoid insecticide imidacloprid, in complex bee pollen matrices. The methodology is designed for researchers, environmental scientists, and regulatory bodies requiring a robust and sensitive analytical workflow. The protocol employs the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique, followed by analysis using Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS). This approach ensures high recovery rates and effective removal of matrix interferences, which are critical for accurate quantification at trace levels.

Introduction: The Imperative for Monitoring Neonicotinoid Metabolites

Neonicotinoid insecticides have been extensively used in agriculture for crop protection.^[1] However, their systemic nature leads to their presence in the nectar and pollen of treated plants, posing a significant risk to pollinators such as honeybees.^[2] Imidacloprid is one of the

most widely used neonicotinoids, and its presence in bee products has been a subject of intense scrutiny.^[3] Beyond the parent compound, its metabolites, such as desnitro-imidacloprid, are of toxicological concern. The analysis of these metabolites is crucial for a comprehensive risk assessment of neonicotinoid exposure in bees.

Bee pollen is a complex matrix, rich in proteins, lipids, carbohydrates, pigments, and other bioactive compounds, which can cause significant matrix effects in analytical measurements.^[4] ^[5] Therefore, a highly efficient sample preparation method is paramount to ensure the accuracy and reliability of the analytical results. The QuEChERS method has emerged as the most suitable technique for the extraction of pesticide residues from bee pollen due to its effectiveness in providing high analyte yields while minimizing matrix interferences.^[4]

This application note provides a step-by-step guide for the sample preparation and subsequent UHPLC-MS/MS analysis of desnitro-imidacloprid in bee pollen, offering a self-validating system for trustworthy and reproducible results.

Materials and Reagents

- Solvents: Acetonitrile (LC-MS grade), Water (LC-MS grade), Methanol (LC-MS grade), Formic acid (LC-MS grade).
- Salts: Anhydrous magnesium sulfate (MgSO_4), Sodium chloride (NaCl), Trisodium citrate dihydrate, Sodium sesquihydrate.
- dSPE Sorbents: Primary secondary amine (PSA), C18.
- Standards: Desnitro-imidacloprid analytical standard.
- Equipment: High-speed centrifuge, vortex mixer, analytical balance, volumetric flasks, pipettes, 50 mL polypropylene centrifuge tubes, 2 mL dSPE tubes, UHPLC-MS/MS system.

Experimental Protocols

QuEChERS Sample Preparation

The QuEChERS protocol is a two-step process involving an extraction and partitioning step, followed by a dispersive solid-phase extraction (dSPE) cleanup. This method is designed to

efficiently extract the analyte of interest while removing a significant portion of the matrix components.

The initial extraction with acetonitrile serves to isolate the pesticides from the bee pollen matrix. The addition of salts induces phase separation between the aqueous and organic layers, partitioning the analytes into the acetonitrile layer.

- Weigh 2 grams of a homogenized bee pollen sample into a 50 mL polypropylene centrifuge tube.
- Add 10 mL of water and vortex for 30 seconds to moisten the sample.
- Add 10 mL of acetonitrile and vortex for 1 minute.
- Add the QuEChERS extraction salt packet containing 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, and 0.5 g sodium sesquihydrate.
- Immediately cap the tube and vortex vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

Causality behind the choices: Acetonitrile is the preferred solvent due to its ability to precipitate proteins and reduce the co-extraction of lipids. The salt mixture facilitates the separation of the acetonitrile and water layers and helps to maintain a stable pH, which is crucial for the stability of the target analytes.

Dispersive Solid-Phase Extraction (dSPE) Cleanup

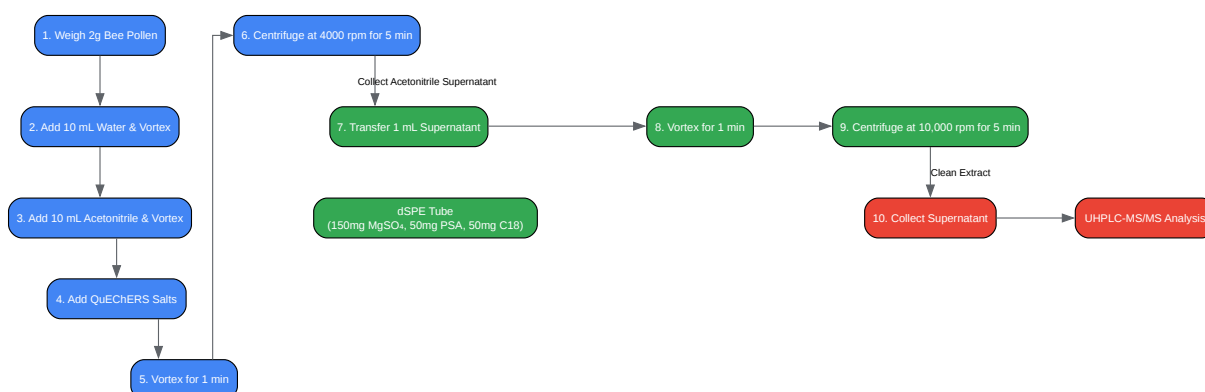
The supernatant from the extraction step is subjected to a dSPE cleanup to further remove matrix interferences. The choice of sorbents is critical for obtaining a clean extract without compromising analyte recovery.

- Transfer 1 mL of the upper acetonitrile layer into a 2 mL dSPE tube containing 150 mg MgSO_4 , 50 mg PSA, and 50 mg C18.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 5 minutes.

- Transfer the supernatant into an autosampler vial for UHPLC-MS/MS analysis.

Causality behind the choices: PSA is a weak anion exchanger that effectively removes fatty acids, sugars, and other organic acids.[6] C18 is a non-polar sorbent that removes non-polar interferences such as lipids and waxes.[6] The combination of PSA and C18 provides a broad-spectrum cleanup for the complex bee pollen matrix.[6] Anhydrous MgSO_4 is added to remove any residual water from the extract.

Diagram of the QuEChERS Workflow for Desnitro-imidacloprid Analysis in Bee Pollen



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Caption: QuEChERS workflow for desnitro-imidacloprid.

UHPLC-MS/MS Analysis

The cleaned extract is analyzed by UHPLC-MS/MS for the selective and sensitive detection of desnitro-imidacloprid.

Parameter	Condition
UHPLC System	Standard UHPLC system
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Gradient	Optimized for separation of desnitro-imidacloprid from matrix components (specifics to be determined empirically)
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	See Table 2

Table 2: MRM Transitions for Desnitro-imidacloprid

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Desnitro-imidacloprid	210.1	175.1	15
Desnitro-imidacloprid	210.1	79.0	25

Authoritative Grounding: The precursor and product ions for desnitro-imidacloprid are based on established fragmentation patterns observed in mass spectrometry.[7]

Results and Discussion

Method Performance

The performance of this method is expected to be in line with previously published data for the analysis of neonicotinoid metabolites in complex matrices.

Table 3: Expected Method Performance Parameters

Parameter	Expected Value
Recovery	70-120%
Repeatability (RSDr)	< 20%
Limit of Quantification (LOQ)	0.5 - 5.0 µg/kg

Trustworthiness: These performance characteristics are based on the SANTE/11312/2021 guidelines for pesticide residue analysis, ensuring the method's reliability and comparability of results.[8]

Management of Matrix Effects

Bee pollen is a notoriously complex matrix that can lead to ion suppression or enhancement in the ESI source of the mass spectrometer. The dSPE cleanup step with PSA and C18 significantly reduces these matrix effects.[6] However, for accurate quantification, it is highly recommended to use matrix-matched calibration standards. This involves preparing calibration standards in a blank bee pollen extract that has been subjected to the same sample preparation procedure.

Conclusion

The described QuEChERS-based sample preparation protocol, coupled with UHPLC-MS/MS analysis, provides a robust, sensitive, and reliable method for the determination of desnitro-imidacloprid in bee pollen. The detailed explanation of the rationale behind each step ensures that the protocol is not just a set of instructions but a self-validating system. This application note serves as a comprehensive guide for laboratories aiming to monitor neonicotinoid

metabolite residues in bee products, contributing to a better understanding of pollinator exposure and environmental contamination.

References

- Tomášková, O., & Hajšlová, J. (2022). Present state and perspectives in analytical methods for pesticide residues analysis in bee pollen: an overview. *Food Additives & Contaminants: Part A*, 39(12), 2205-2225. Retrieved from [\[Link\]](#)
- Hollender, J., et al. (2019). Exploring the Behaviour of Emerging Contaminants in the Water Cycle using the Capabilities of High Resolution Mass Spectrometry. *CHIMIA International Journal for Chemistry*, 73(6), 463-470. Retrieved from [\[Link\]](#)
- Tosi, S., et al. (2018). A scientific note on a new procedure for the extraction of neonicotinoids and other pesticides from bee pollen. *Apidologie*, 49(3), 314-318.
- Codling, G., et al. (2016). A comparison of QuEChERS and a modified solid-phase extraction method for the analysis of neonicotinoids in bee pollen.
- An, J., et al. (2017). Simultaneous determination of 10 neonicotinoid insecticides and 10 metabolites in honey, royal jelly, and bee pollen by liquid chromatography-tandem mass spectrometry. *Food Chemistry*, 214, 247-254.
- Yáñez, K. P., et al. (2014). Fast determination of seven neonicotinoid insecticides in bee pollen by solid-liquid extraction and liquid chromatography coupled to electrospray ionization mass spectrometry. *Analytical and Bioanalytical Chemistry*, 406(13), 3057-3067.
- Blasco, C., & Picó, Y. (2011). Analytical strategies for the determination of pesticide residues in bee products. *Trends in Analytical Chemistry*, 30(2), 247-262.
- Food Chemistry. (2023). Residue detection and correlation analysis of multiple neonicotinoid insecticides and their metabolites in edible herbs. *Food Chemistry*, 417, 135899. Retrieved from [\[Link\]](#)
- UCT. (2015). Analysis of Neonicotinoids in Honey by QuEChERS and UHPLC-MS/MS. Retrieved from [\[Link\]](#)
- Amchro. (n.d.). Analysis of Neonicotinoids in Honey by QuEChERS and UHPLC-MS/MS. Retrieved from [\[Link\]](#)
- MDPI. (2025). Screening of Characteristic Metabolites in Bee Pollen from Different Floral Sources Based on High-Resolution Mass Spectrometry. *Foods*, 14(1), 123. Retrieved from

[\[Link\]](#)

- European Commission. (2021). Analytical quality control and method validation procedures for pesticide residues analysis in food and feed. SANTE/11312/2021.
- Lucatello, L., et al. (2020). Pyrrolizidine alkaloids in bee pollen identified by LC-MS/MS analysis and colour parameters using multivariate class modeling. Heliyon, 6(3), e03593. Retrieved from [\[Link\]](#)
- Xie, W., et al. (2006). [Determination of imidacloprid residues in vegetable and tea samples using liquid chromatography-mass spectrometry/mass spectrometry]. Se Pu, 24(6), 633-635.
- Bonmatin, J. M., et al. (2003). A survey of imidacloprid levels in treated sunflower plants and in pollen and nectar of their flowers.

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- 3. web.tuat.ac.jp [web.tuat.ac.jp]
- 4. fchpt.stuba.sk [fchpt.stuba.sk]
- 5. mdpi.com [mdpi.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. Development and Validation of LC–MS/MS and IC–HRMS Methods for Highly Polar Pesticide Detection in Honeybees: A Multicenter Study for the Determination of Pesticides in Honeybees to Support Pollinators and Environmental Protection - PMC [pmc.ncbi.nlm.nih.gov]
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